

Application Notes and Protocols for Preclinical Longitudinal Assessment of Gadosircoclamide

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Compound of Interest

Compound Name: *Gadosircoclamide*

Cat. No.: *B15550461*

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Disclaimer: Publicly available longitudinal preclinical studies for a specific agent named "**Gadosircoclamide**" are limited. The following application notes and protocols are synthesized from established methodologies for the preclinical evaluation of gadolinium-based contrast agents (GBCAs) and include representative data from various agents in this class to provide a comprehensive overview for researchers, scientists, and drug development professionals.

Introduction

Gadosircoclamide is a novel gadolinium-based contrast agent (GBCA) under development for enhanced magnetic resonance imaging (MRI). Comprehensive preclinical evaluation is essential to establish its safety and pharmacokinetic profile before human clinical trials. This document outlines key longitudinal preclinical study protocols and data presentation formats relevant to the assessment of **Gadosircoclamide**, drawing upon established practices for the evaluation of other GBCAs. The primary objectives of these preclinical studies are to determine the safety margin, understand the absorption, distribution, metabolism, and excretion (ADME) characteristics, and identify any potential target organs for toxicity.^{[1][2][3][4]}

Data Presentation: Summary of Preclinical Findings for Representative GBCAs

Quantitative data from preclinical studies are crucial for comparing the safety and efficacy of new drug candidates. The following tables summarize typical data collected in preclinical assessments of GBCAs.

Table 1: Comparative Acute Intravenous Toxicity of GBCAs in Rodents

Compound	Animal Model	LD ₅₀ (mmol/kg)	Key Clinical Signs of Toxicity
Gadodiamide	Rat	5.0 - 7.5	Ataxia, convulsions, respiratory distress
Gadoterate	Mouse	> 10.0	Minimal transient signs at high doses
Gadobutrol	Rat	> 10.0	No significant clinical signs observed
Gadoversetamide	Mouse	6.0 - 8.0	Lethargy, piloerection, labored breathing
Gadosircoclamide	Rat/Mouse	To be determined	To be determined

Data is representative and compiled from general toxicology knowledge of GBCAs.

Table 2: Summary of Pharmacokinetic Parameters of GBCAs in Rats Following Intravenous Administration

Parameter	Gadodiamide	Gadoterate	Gadobutrol	Gadosircoclamide
Dose (mmol/kg)	0.1	0.1	0.1	To be determined
C _{max} (µg/mL)	~150	~160	~175	To be determined
T _{max} (min)	5	5	5	To be determined
AUC _{0-inf} (µg·h/mL)	~45	~50	~55	To be determined
t _{1/2} (h)	~1.5	~1.6	~1.8	To be determined
Vd (L/kg)	~0.20	~0.18	~0.17	To be determined
CL (L/h/kg)	~0.12	~0.11	~0.10	To be determined

C_{max}: Maximum plasma concentration; T_{max}: Time to maximum plasma concentration; AUC_{0-inf}: Area under the plasma concentration-time curve from time zero to infinity; t_{1/2}: Elimination half-life; Vd: Volume of distribution; CL: Clearance. Data is representative.

Table 3: Gadolinium Retention in Tissues of Rats 28 Days Post-Dose (µg Gd/g tissue)

Tissue	Gadodiamide (Linear)	Gadobutrol (Macrocyclic)	Gadosircoclamide
Kidney	0.58 ± 0.12	0.08 ± 0.02	To be determined
Liver	0.21 ± 0.05	0.03 ± 0.01	To be determined
Spleen	0.15 ± 0.04	0.02 ± 0.01	To be determined
Bone (Femur)	1.25 ± 0.30	0.15 ± 0.04	To be determined
Brain	0.02 ± 0.01	< 0.01	To be determined

Data highlights the difference in gadolinium retention between linear and macrocyclic agents.[5]

Experimental Protocols

Detailed methodologies are critical for the reproducibility and validation of preclinical findings.

Protocol: Longitudinal Repeated-Dose Toxicity Study in Rats

Objective: To evaluate the potential toxicity of **Gadosircoclamide** following repeated intravenous administration to rats for 28 days, followed by a 14-day recovery period.

Materials:

- **Gadosircoclamide** sterile solution
- Wistar rats (8-10 weeks old, equal numbers of males and females)
- Vehicle control (e.g., sterile saline)
- Standard laboratory animal diet and water
- Equipment for intravenous injection, blood collection, and clinical pathology analysis

Methodology:

- Animal Acclimatization: Acclimatize animals to laboratory conditions for at least 7 days.
- Group Allocation: Randomly assign animals to 4 groups (n=10/sex/group):
 - Group 1: Vehicle control
 - Group 2: Low dose **Gadosircoclamide**
 - Group 3: Mid dose **Gadosircoclamide**
 - Group 4: High dose **Gadosircoclamide** A separate cohort of animals will be included for the recovery period.
- Dosing: Administer **Gadosircoclamide** or vehicle intravenously once daily for 28 consecutive days.

- Longitudinal Monitoring:
 - Clinical Observations: Record clinical signs, behavioral changes, and mortality twice daily.
 - Body Weight: Measure body weight weekly.
 - Food Consumption: Measure food consumption weekly.
 - Ophthalmology: Conduct ophthalmic examinations prior to the study and at termination.
 - Clinical Pathology: Collect blood and urine samples at baseline, day 14, and day 28 for hematology, clinical chemistry, and urinalysis.
- Terminal Procedures:
 - At the end of the 28-day treatment period (and 14-day recovery period), euthanize animals.
 - Conduct a full necropsy and weigh key organs (liver, kidneys, spleen, brain, heart, etc.).
 - Collect tissues for histopathological examination.
 - Collect tissues (kidney, liver, bone, brain) for gadolinium concentration analysis using inductively coupled plasma mass spectrometry (ICP-MS).[\[6\]](#)

Protocol: Pharmacokinetic Study in Cynomolgus Monkeys

Objective: To determine the single-dose intravenous pharmacokinetic profile of **Gadosircoclamide** in a non-rodent species.

Materials:

- **Gadosircoclamide** sterile solution
- Cynomolgus monkeys (adult, healthy)
- Equipment for intravenous infusion and serial blood sampling

Methodology:

- Animal Preparation: Fast animals overnight prior to dosing.
- Dosing: Administer a single intravenous bolus of **Gadosircoclamide** at a clinically relevant dose.
- Blood Sampling: Collect serial blood samples at specified time points (e.g., pre-dose, 2, 5, 15, 30 minutes, and 1, 2, 4, 8, 12, 24 hours post-dose).
- Plasma Preparation: Process blood samples to obtain plasma and store at -80°C until analysis.
- Bioanalysis: Quantify the concentration of **Gadosircoclamide** in plasma samples using a validated analytical method (e.g., LC-MS/MS).
- Pharmacokinetic Analysis: Calculate key pharmacokinetic parameters (C_{max} , T_{max} , AUC, $t_{1/2}$, V_d , CL) using non-compartmental analysis software.[7]

Protocol: Safety Pharmacology Core Battery

Objective: To assess the potential effects of **Gadosircoclamide** on vital functions (cardiovascular, central nervous, and respiratory systems).[8]

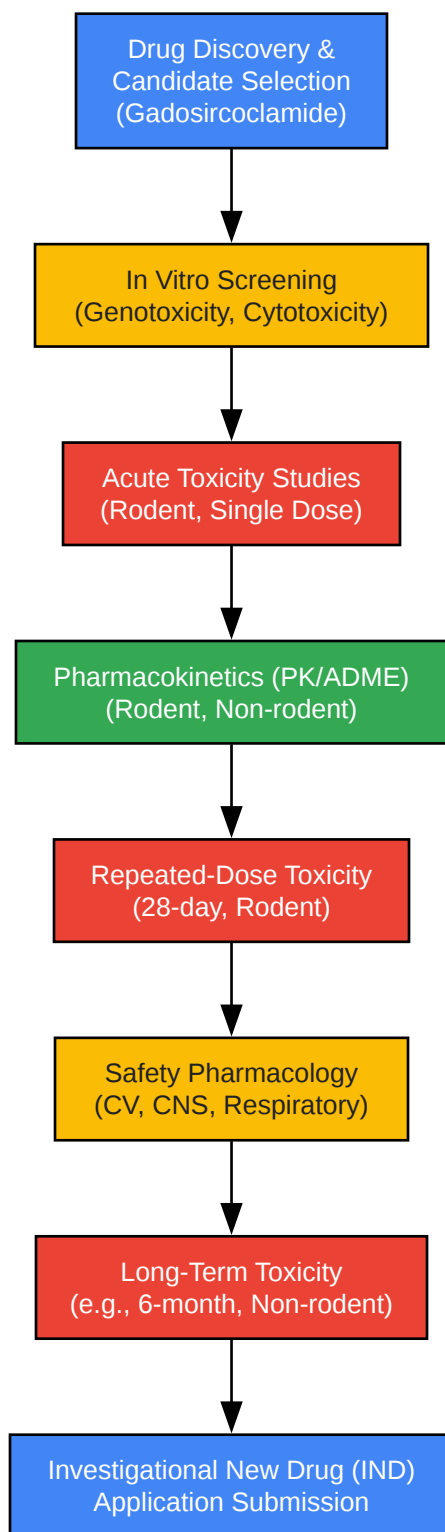
Methodology:

- Cardiovascular Assessment (Telemetry in Dogs):
 - Surgically implant telemetry transmitters in beagle dogs.
 - After a recovery period, administer single intravenous doses of **Gadosircoclamide** at therapeutic and supratherapeutic levels.
 - Continuously monitor electrocardiogram (ECG), blood pressure, and heart rate.
- Central Nervous System (CNS) Assessment (Functional Observational Battery in Rats):
 - Administer single intravenous doses of **Gadosircoclamide** to rats.

- Perform a functional observational battery (FOB) at peak plasma concentration times, including assessment of home cage activity, handling reactivity, and sensory-motor responses.
- Respiratory Assessment (Whole-Body Plethysmography in Rats):
 - Administer single intravenous doses of **Gadosircoclamide** to rats.
 - Measure respiratory rate, tidal volume, and minute volume using whole-body plethysmography.

Visualization of Workflows and Pathways

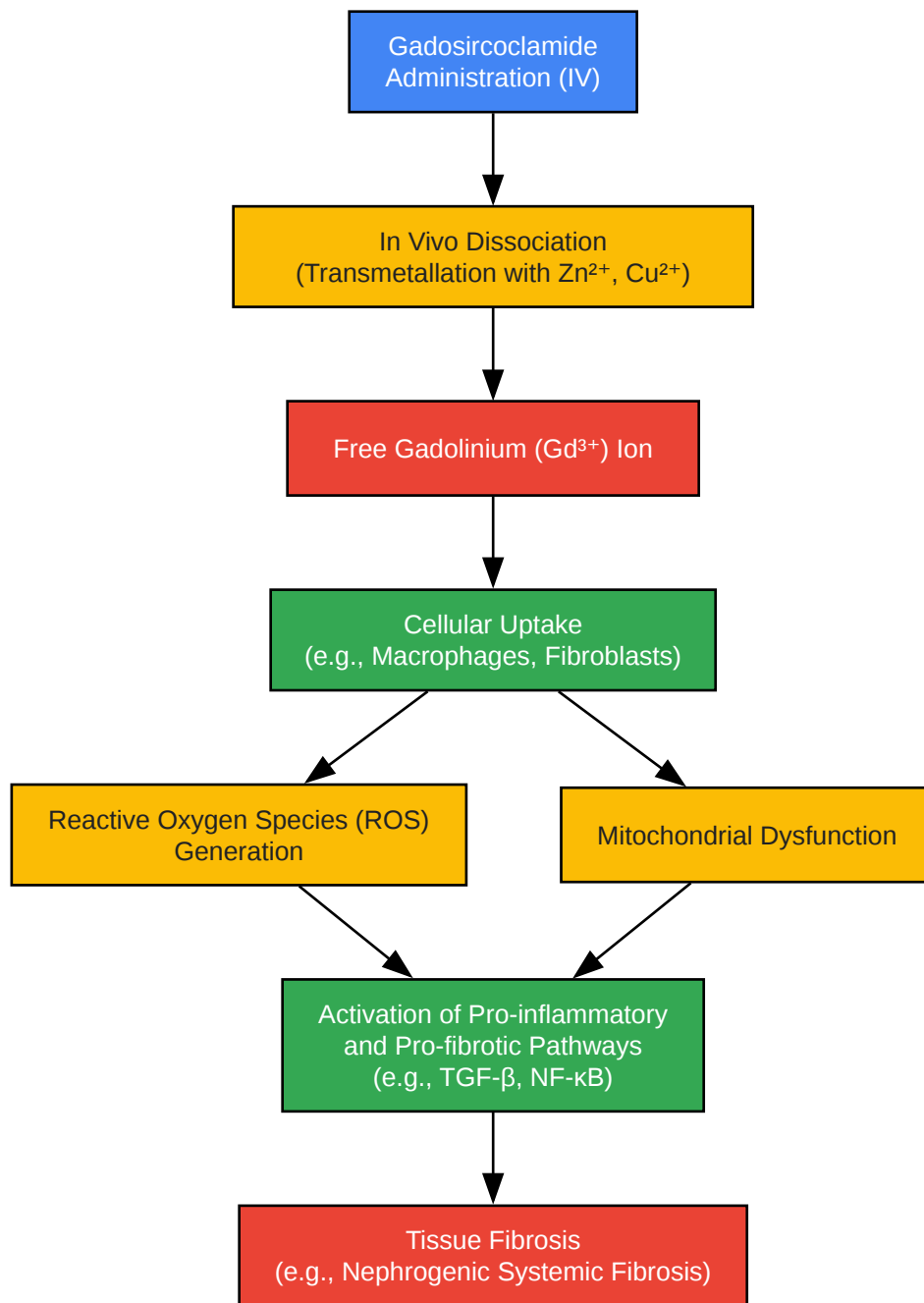
Preclinical Safety Assessment Workflow for Gadosircoclamide



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Caption: Workflow for preclinical safety assessment of **Gadosircoclamide**.

Hypothesized Pathway of Gadolinium-Induced Cellular Effects



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Caption: Hypothesized pathway of gadolinium-induced cellular toxicity.

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